

N-Nitrosofolic Acid: A Technical Guide to its Synthesis, Characterization, and Biological Implications

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Compound of Interest

Compound Name: *N-Nitrosofolicacid*

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Abstract

N-Nitrosofolic acid, a nitrosamine derivative of folic acid, has garnered significant attention as a potential impurity in pharmaceutical preparations and supplements. This technical guide provides a comprehensive overview of the synthesis, characterization, and known biological activities of N-Nitrosofolic acid. Detailed methodologies for its formation and analytical characterization, primarily through liquid chromatography-tandem mass spectrometry (LC-MS/MS), are presented. Furthermore, this document summarizes the current understanding of its cytotoxic effects and potential carcinogenic properties, offering valuable insights for researchers and professionals in drug development and quality control.

Introduction

Folic acid, a B-vitamin essential for numerous metabolic processes, can undergo nitrosation to form N-Nitrosofolic acid. This conversion is a concern in the pharmaceutical industry as nitrosamines are a class of compounds often associated with mutagenic and carcinogenic properties. The presence of N-Nitrosofolic acid as an impurity in folic acid-containing products necessitates robust analytical methods for its detection and quantification to ensure patient safety.[1][2][3] This guide aims to provide a detailed technical resource on the synthesis, characterization, and biological context of N-Nitrosofolic acid.

Synthesis of N-Nitrosofolic Acid

The formation of N-Nitrosofolic acid typically occurs through the reaction of folic acid with a nitrosating agent, such as sodium nitrite, under acidic conditions.^[4] While detailed, publicly available synthesis protocols are scarce, the general principle involves the nitrosation of the secondary amine group in the p-aminobenzoylglutamate moiety of folic acid.

General Experimental Protocol

The following protocol is a generalized procedure based on the known reactivity of folic acid with sodium nitrite:

- **Dissolution:** Dissolve folic acid in a suitable aqueous acidic solution (e.g., dilute hydrochloric acid or acetic acid) at a controlled, low temperature (typically 0-5 °C) with constant stirring.
- **Nitrosation:** Slowly add a solution of sodium nitrite (NaNO_2) dropwise to the folic acid solution. The molar ratio of sodium nitrite to folic acid is a critical parameter to control the reaction.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Quenching:** Once the reaction is complete, quench any excess nitrous acid by adding a quenching agent like ammonium sulfamate or urea.
- **Isolation and Purification:** The N-Nitrosofolic acid product can be isolated by precipitation, followed by filtration and washing with cold water. Further purification may be achieved through recrystallization or chromatographic techniques.

It is crucial to handle nitrosating agents and the resulting N-nitroso compounds with extreme caution in a well-ventilated fume hood, as they are potentially carcinogenic.

Physicochemical Characterization

Accurate characterization of N-Nitrosofolic acid is essential for its identification and quantification. The following table summarizes its key physicochemical properties.

Property	Value	Reference(s)
Chemical Formula	C ₁₉ H ₁₈ N ₈ O ₇	[5][6][7]
Molecular Weight	470.40 g/mol	[5][6][7]
CAS Number	29291-35-8	[5][7]
Appearance	Off-White to Pale Yellow Solid	[6]
Melting Point	>165°C (decomposes)	[6]
Solubility	Soluble in Methanol	[7]

Analytical Characterization

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the primary analytical technique for the sensitive and selective determination of N-Nitrosofolic acid.[1][2]

LC-MS/MS Method for Quantification

A highly selective and sensitive LC-MS/MS method has been developed for the quantification of N-Nitrosofolic acid in supplements.[1][2]

Sample Preparation:

- Extraction of the sample with a solution of 0.1% ammonia in methanol (9:1, v/v).[1]
- Use of an isotope-labeled internal standard, such as N-nitroso folic acid-d₄, is recommended for accurate quantification.[1]

Chromatographic Conditions:

- Mobile Phase A: 0.1% formic acid in deionized water.[1]
- Mobile Phase B: Methanol.[1]
- A gradient elution is typically employed to achieve optimal separation.

Mass Spectrometric Detection:

- Ionization Mode: Negative ion electrospray ionization (ESI-).[1]

Parameter	Value	Reference(s)
Linearity (R^2)	> 0.995	[1]
Accuracy (Recovery)	83-110%	[1]
Precision (RSD)	< 3%	[1]
Limit of Detection (LOD)	4 µg/g (with respect to folic acid)	[1]

| Limit of Quantification (LOQ) | 10 µg/g (with respect to folic acid) |[1] |

Biological Activity and Signaling Pathways

N-Nitrosofolic acid has demonstrated selective cytotoxicity in cancer cells, which is attributed to its redox-active nature.[5]

Cytotoxicity

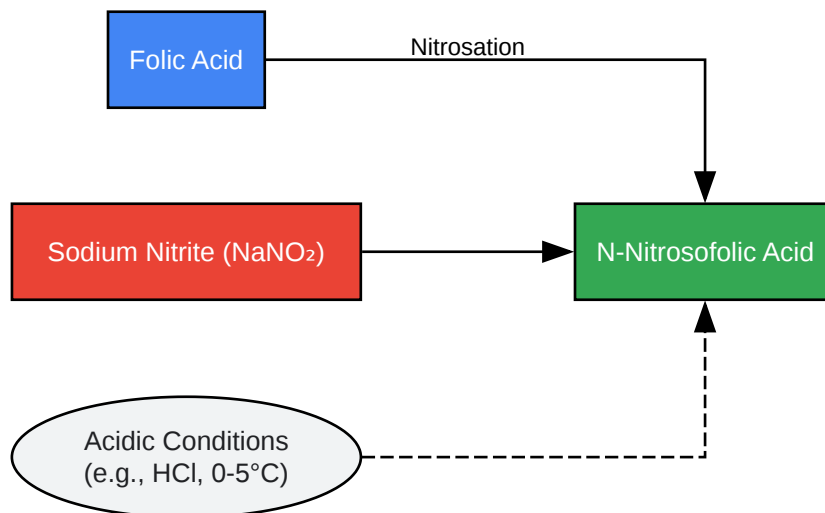
- Mechanism: It is thought to induce oxidative stress and disrupt cellular redox homeostasis, leading to apoptosis in tumor cells.[5] This is likely mediated through interactions with thiol-containing proteins and the depletion of glutathione, resulting in the accumulation of reactive oxygen species (ROS).[5]
- In Vitro Studies: Dose-dependent inhibition of proliferation has been observed in human leukemia (HL-60) and breast cancer (MCF-7) cells, with reported IC_{50} values in the range of 10–20 µM.[5]

Carcinogenicity

Many N-nitroso compounds are known carcinogens.[8] N-Nitrosofolic acid is classified as a questionable carcinogen with experimental neoplastigenic data.[8] However, a comprehensive evaluation of its carcinogenicity in humans is not yet available.[9]

Visualizations

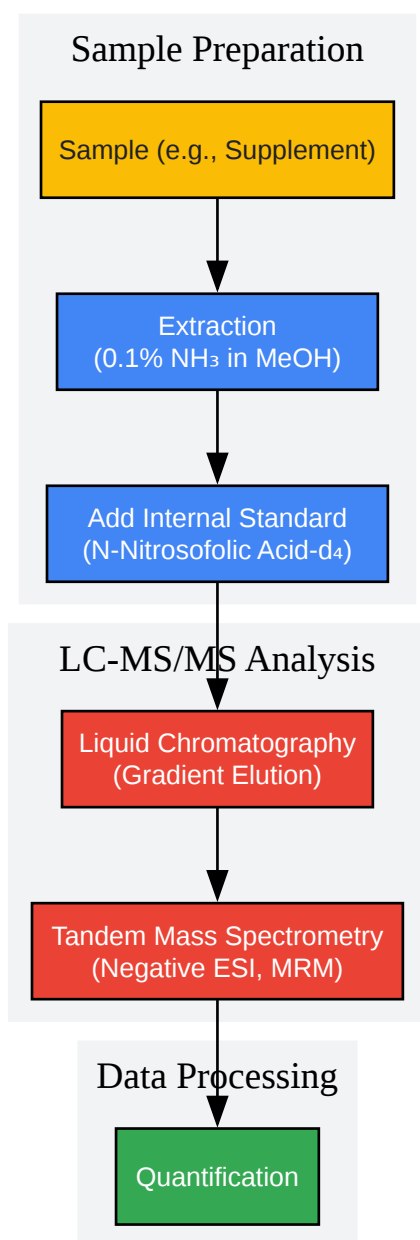
Synthesis Pathway



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Caption: Synthesis of N-Nitrosofolic Acid from Folic Acid.

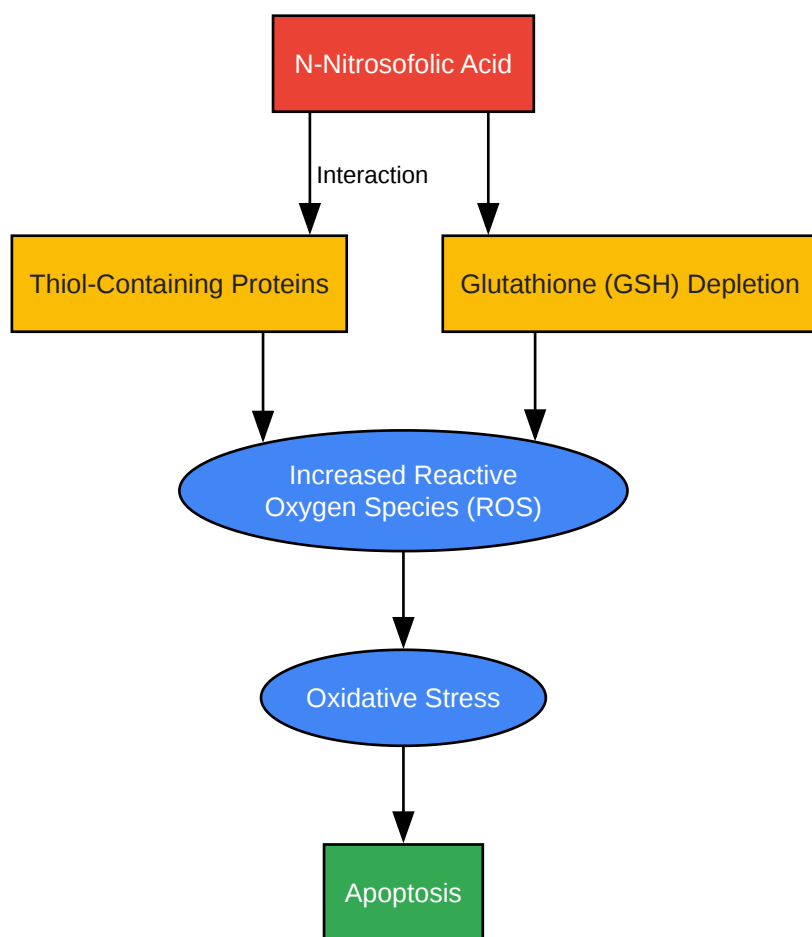
Analytical Workflow



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Caption: Workflow for N-Nitrosofolic Acid Analysis.

Proposed Cytotoxicity Pathway



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Caption: Proposed Mechanism of N-Nitrosofolic Acid Cytotoxicity.

Conclusion

N-Nitrosofolic acid remains a compound of significant interest due to its potential presence in pharmaceutical products and its associated toxicological risks. This guide has provided a detailed overview of its synthesis, characterization, and biological activity. The development and validation of sensitive analytical methods, such as LC-MS/MS, are paramount for the quality control of folic acid-containing products. Further research into the long-term health effects and the precise mechanisms of action of N-Nitrosofolic acid is warranted to fully understand its impact on human health.

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